

Handling and storage procedures for "2,2-Dimethylnonanoic acid"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,2-Dimethylnonanoic acid

Cat. No.: B084092

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Application Notes and Protocols for 2,2-Dimethylnonanoic Acid

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **2,2-Dimethylnonanoic acid** (also known as Neodecanoic acid). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of the chemical.

Product Information

Property	Value	Reference
Chemical Name	2,2-Dimethylnonanoic acid	
Synonyms	Neodecanoic acid	[1]
CAS Number	26896-20-8	[1]
Molecular Formula	C10H20O2	[1]
Molecular Weight	172.3 g/mol	[1]
Appearance	Colorless to pale yellow liquid	
Odor	Characteristic, somewhat unpleasant	

Hazard Identification

2,2-Dimethylnonanoic acid is classified as a substance that can cause skin and serious eye irritation.^[1] It is important to handle it with care to avoid direct contact.

GHS Pictogram:



Signal Word: Warning^[1]

Hazard Statements:

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]

Safe Handling Procedures

Adherence to the following handling procedures will minimize exposure risk and ensure a safe working environment.

Engineering Controls

- Ventilation: Always handle **2,2-Dimethylnonanoic acid** in a well-ventilated area.^[2] The use of a chemical fume hood or local exhaust ventilation is strongly recommended to keep employee exposures as low as possible.^{[2][3]}

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **2,2-Dimethylnonanoic acid**:

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or safety glasses with side shields.[2]	To prevent eye contact and serious eye irritation.[1][2]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Natural Rubber).[2][4] Gloves should be tested according to EN 374. [1]	To prevent skin contact and irritation.[1][2]
Body Protection	Long-sleeved laboratory coat or protective work clothing.	To minimize skin exposure.[2]
Respiratory Protection	Not required under normal conditions with adequate ventilation.[2] A NIOSH/MSHA approved respirator with a particulate filter (N95 or higher) is necessary if mists or vapors are generated.[2]	To prevent inhalation, which can cause respiratory irritation. [2]

General Hygiene Practices

- Avoid all direct contact with skin and eyes.[2]
- Do not ingest.
- Wash hands thoroughly with soap and water after handling and before eating, drinking, or smoking.[1][2]
- Remove contaminated clothing and wash it before reuse.[1][2]
- Keep away from food, drink, and animal feedingstuffs.[1][5]

Storage Procedures

Proper storage is essential to maintain the chemical's integrity and prevent hazardous situations.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[5]
- Keep containers tightly closed and in an upright position to prevent leakage.[3][5]
- Store away from heat, open flames, hot surfaces, and other sources of ignition.[3][5] No smoking in storage areas.[3]
- Protect from direct sunlight.[5]
- Store in an area without drain or sewer access.[6]

Incompatible Materials

- Strong Oxidants: **2,2-Dimethylnonanoic acid** reacts with strong oxidants, which can generate a fire and explosion hazard.[6]
- Metals: This substance can attack metals.[6]

Experimental Protocols

Spill Cleanup Protocol

In the event of a spill, follow these steps to ensure safety and proper containment:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.[2]
- Ventilate: Ensure the area is well-ventilated.[2]
- Eliminate Ignition Sources: Remove all sources of ignition (no smoking, flares, sparks, or flames).[3]
- Contain: For liquid spills, use dikes or absorbent materials (e.g., sand, earth, universal binders) to prevent spreading.[2] Do not allow the chemical to enter drains, surface water, or ground water.[1][5]

- Collect: Collect the spilled material and place it in appropriate, sealable containers for disposal.[6]
- Decontaminate: Clean the spill area thoroughly.
- Personal Protection: Ensure appropriate PPE is worn throughout the cleanup process.

First Aid Measures

In case of exposure, follow these first aid measures and seek medical attention if symptoms persist.

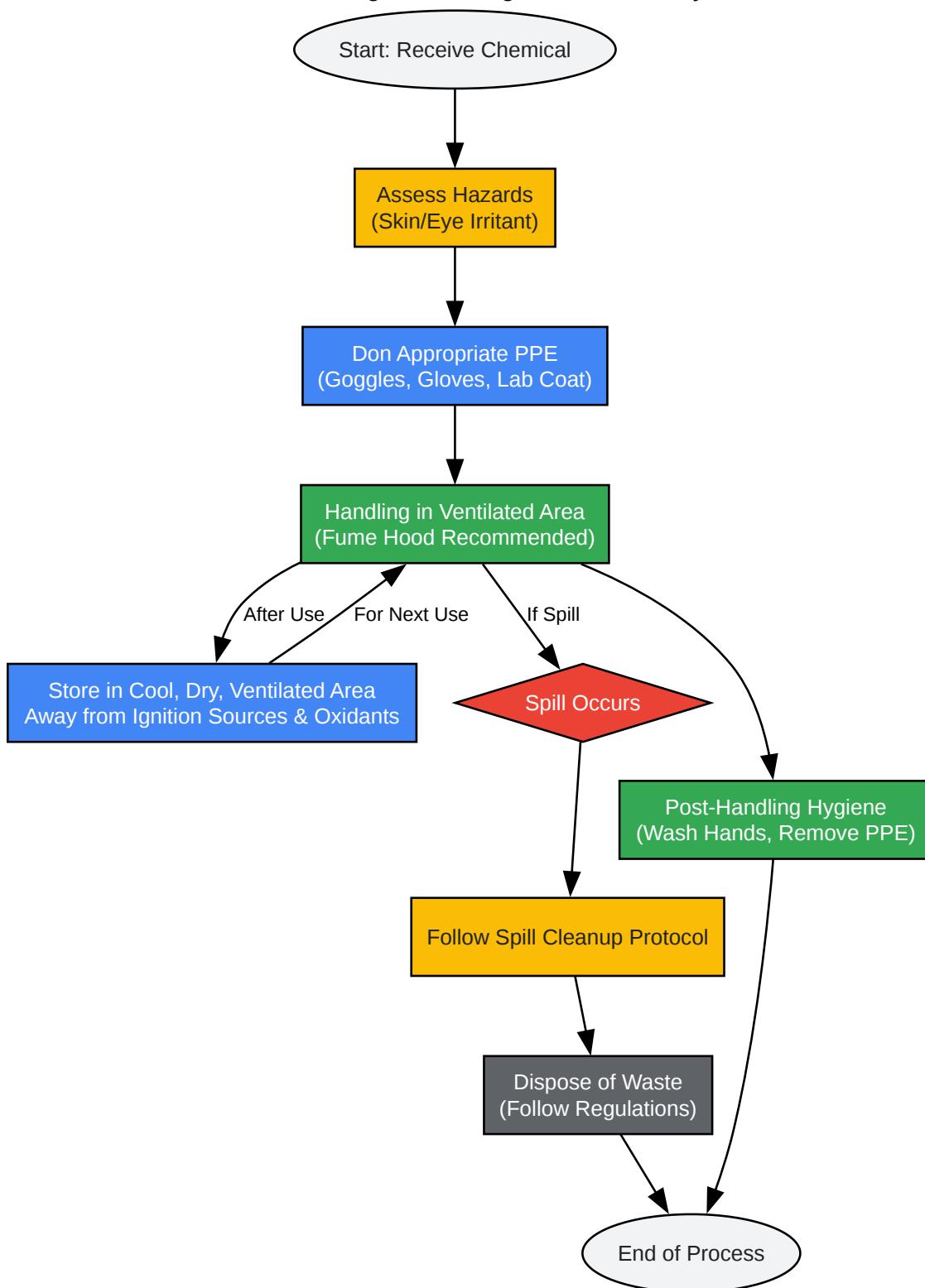
Exposure Route	First Aid Protocol
Inhalation	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If respiratory symptoms persist, get medical advice/attention.[3]
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.[1][3]
Eye Contact	Immediately flush eyes with running water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][3]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Get medical advice/attention if you feel unwell. Never give anything by mouth to an unconscious person.[3]

Quantitative Data Summary

Parameter	Value
Flash Point	>100 °C
Lower Explosion Limit	1.4 %
Upper Explosion Limit	12.4 %
Auto-Ignition Temperature	>300 °C

Diagrams

Workflow for Safe Handling and Storage of 2,2-Dimethylnonanoic Acid

[Click to download full resolution via product page](#)**Caption: Safe handling and storage workflow for 2,2-Dimethylnonanoic acid.**

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